

Application Notes and Protocols for Paxillin Phosphorylation Assay

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Compound of Interest

Compound Name: **Paxillin**

Cat. No.: **B1203293**

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These protocols provide a comprehensive guide for researchers, scientists, and drug development professionals to investigate the phosphorylation status of **paxillin**, a key focal adhesion adapter protein. Accurate measurement of **paxillin** phosphorylation is critical for understanding cellular processes such as cell adhesion, migration, and signaling.

Introduction

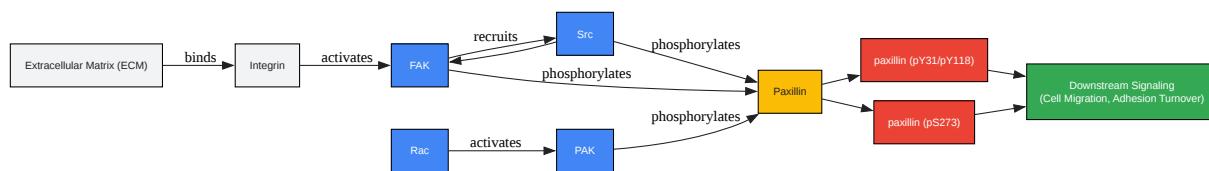
Paxillin is a multi-domain scaffold protein that plays a pivotal role in the integration of signals from the extracellular matrix to the actin cytoskeleton.^{[1][2][3]} Its function and localization are tightly regulated by post-translational modifications, most notably phosphorylation on tyrosine and serine residues.^{[1][3][4][5]} Key phosphorylation sites include Tyrosine 31 (Y31), Tyrosine 118 (Y118), and Serine 273 (S273).^{[2][4]} Phosphorylation of these sites by kinases such as Focal Adhesion Kinase (FAK), Src family kinases, and p21-activated kinase (PAK) modulates **paxillin**'s interaction with other signaling molecules, thereby influencing focal adhesion dynamics and cell motility.^{[1][6][7][8][9]}

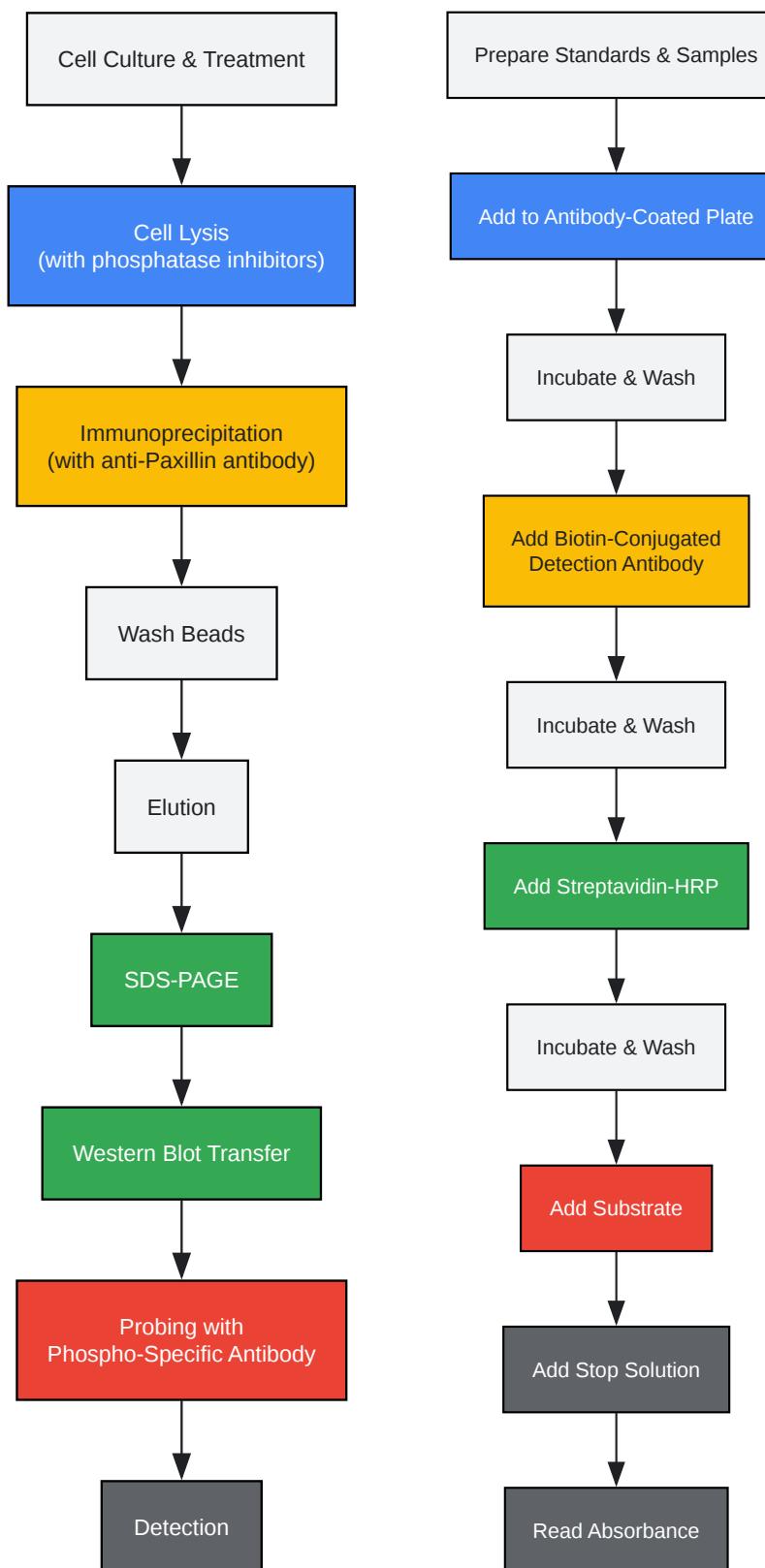
This document outlines two primary methods for the analysis of **paxillin** phosphorylation: Immunoprecipitation followed by Western Blotting, and a direct Western Blotting approach.

Signaling Pathway of Paxillin Phosphorylation

Integrin engagement with the extracellular matrix triggers the recruitment and autophosphorylation of FAK at Y397, creating a binding site for Src family kinases.^[8] The FAK-Src complex then phosphorylates **paxillin** at tyrosine residues Y31 and Y118.^{[2][10]}

Separately, the activation of small GTPases like Rac can lead to the activation of PAK, which in turn phosphorylates **paxillin** at serine 273.[6][7] This phosphorylation event is crucial for regulating the turnover of focal adhesions.[6]



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